

Application Notes: YX862 Solubility and Stability in DMSO

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Overview

YX862 is a highly potent and selective hydrazide-based HDAC8-PROTAC degrader.[1] Accurate preparation and storage of YX862 stock solutions are critical for obtaining reliable and reproducible results in downstream applications. Dimethyl sulfoxide (DMSO) is a common aprotic solvent used to dissolve water-insoluble compounds for in vitro and in vivo studies.[2] These application notes provide comprehensive data and protocols regarding the solubility and stability of YX862 in DMSO.

Quantitative Data Summary

The following tables summarize the known solubility and recommended storage conditions for **YX862** in DMSO based on available data.

Table 1: Solubility of YX862 in DMSO

Parameter	Value
Solubility in DMSO	10 mM

Data sourced from Probechem Biochemicals.[1]



Table 2: Recommended Storage of YX862 in DMSO

Storage Temperature	Recommended Duration
-20°C	6 Months
-80°C	6 Months

Data sourced from Probechem Biochemicals.[1]

Experimental Protocols Protocol for Preparation of a 10 mM YX862 Stock Solution

This protocol describes the standard procedure for preparing a 10 mM stock solution of **YX862** in DMSO.

Materials:

- YX862 solid powder (MW: 873.22 g/mol)
- · Anhydrous, high-purity DMSO
- Calibrated analytical balance
- Vortex mixer
- Sonicator
- Sterile, amber glass vials or polypropylene tubes

Procedure:

- Mass Calculation: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of YX862:
 - Mass (mg) = 10 mmol/L \times 0.001 L \times 873.22 g/mol \times 1000 mg/g = 8.73 mg

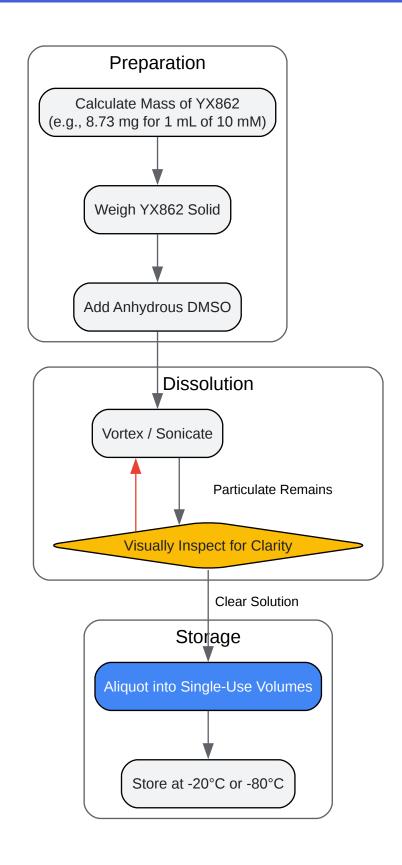
Methodological & Application





- Weighing: Accurately weigh 8.73 mg of YX862 solid powder and place it into a sterile vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial.
- Mixing: Cap the vial securely and vortex for 2-3 minutes. If the solid is not fully dissolved, sonicate the vial for 5-10 minutes or warm it gently in a 37°C water bath.
- Confirmation: Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting & Storage: To minimize degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.[3] Store aliquots at -20°C or -80°C, protected from light.





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Caption: Workflow for preparing a YX862 stock solution in DMSO.



Protocol for Assessing Long-Term Stability by HPLC

This protocol provides a framework for evaluating the stability of **YX862** in DMSO over time and under different storage conditions.

Materials:

- Aliquots of 10 mM YX862 in DMSO
- HPLC system with a UV detector and a suitable C18 column
- HPLC-grade mobile phase solvents (e.g., acetonitrile, water)
- Mobile phase modifier (e.g., formic acid)

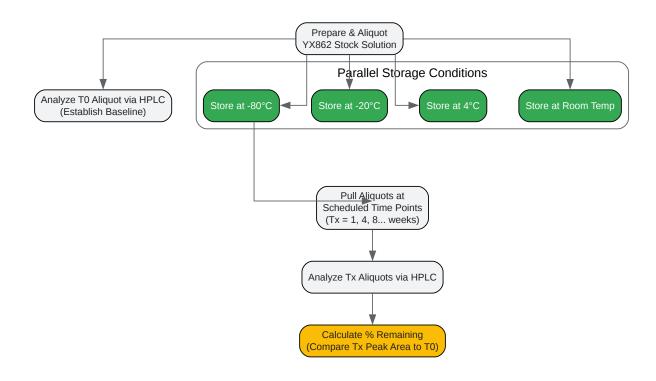
Procedure:

- Time Point Zero (T0) Analysis:
 - Immediately after preparation, take one aliquot of the YX862 stock solution.
 - Prepare a dilution of the stock in the mobile phase to a concentration suitable for HPLC analysis.
 - Inject the sample and record the peak area and retention time. This is the baseline (100% integrity).
- Sample Storage:
 - Store the remaining aliquots under the desired conditions (e.g., -80°C, -20°C, 4°C, and room temperature). Protect from light.
- Time Point Analysis:
 - At each scheduled time point (e.g., 1, 4, 8, 12, 24 weeks), retrieve one aliquot from each storage condition.
 - Allow the aliquot to thaw completely at room temperature and vortex gently.



- Prepare a dilution identical to the T0 sample.
- · HPLC Analysis:
 - Analyze the sample using the same HPLC method as T0.
 - Record the peak area of YX862. Note any new peaks that may indicate degradation products.
- Data Interpretation:
 - Calculate the percentage of YX862 remaining by comparing the peak area at the given time point to the T0 peak area.
 - % Remaining = (Peak Area at Tx / Peak Area at T0) × 100
 - A compound is often considered stable if the remaining percentage is >95%.





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Caption: Workflow for the long-term stability assessment of YX862 in DMSO.

Best Practices and Considerations

- Solvent Quality: Always use anhydrous, high-purity DMSO. DMSO is hygroscopic, and absorbed water can promote hydrolysis of sensitive compounds.[4]
- Freeze-Thaw Cycles: Repeated freeze-thaw cycles can degrade sensitive compounds. Aliquoting into single-use volumes is the most effective way to mitigate this risk.[3]
- Light Sensitivity: Store stock solutions in amber vials or otherwise protected from light to prevent photodegradation.



- Precipitation: If a solution has been frozen, allow it to fully return to room temperature and vortex thoroughly before use to ensure any precipitated compound has redissolved. If precipitation persists, gentle warming may be required.[3]
- Fresh Solutions: For critical and highly sensitive assays, the use of a freshly prepared stock solution is always the best practice to ensure maximum compound integrity.[4]

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- To cite this document: BenchChem. [Application Notes: YX862 Solubility and Stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15542106#yx862-solubility-and-stability-in-dmso]

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